

# Technical Support Center: Optical Diffraction Tomography

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## Compound of Interest

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common artifacts encountered during optical diffraction tomography (ODT) experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the most common artifacts in ODT?

A1: The most frequently encountered artifacts in ODT include:

- **Missing Cone Artifacts:** These arise from the limited numerical aperture of the objective and condenser lenses, leading to poor axial resolution and an elongation of the reconstructed refractive index (RI) distribution along the optical axis.
- **Multiple Scattering Artifacts:** When light is scattered multiple times within a dense or large sample, it violates the single-scattering assumption of many reconstruction algorithms, causing inaccuracies and distortions in the RI map.
- **Motion Artifacts:** Movement of the sample during the acquisition of multiple projections can lead to blurring, ghosting, and structural distortions in the final 3D reconstruction.
- **Refractive Index Mismatch Artifacts:** A significant difference between the refractive index of the sample and the surrounding medium can enhance scattering and lead to reconstruction inaccuracies.

Q2: How can I identify the type of artifact in my ODT reconstruction?

A2: Each artifact has a characteristic appearance:

- **Missing Cone:** Look for a stretched or elongated appearance of your sample along the vertical (axial) direction. The top and bottom surfaces may appear blurred or poorly defined.
- **Multiple Scattering:** The reconstructed RI values may appear lower than expected, and you might observe a general haziness or loss of detail, especially in thicker or denser regions of your sample.
- **Motion:** Sharp edges may appear blurred or duplicated. You might also see ghosting or ripple-like patterns in the reconstruction.
- **Refractive Index Mismatch:** This can exacerbate other artifacts, particularly multiple scattering. You may notice a halo effect around your sample or a general degradation of image quality.

## Troubleshooting Guides

### Missing Cone Artifacts

**Issue:** My reconstructed 3D image appears elongated along the axial direction, and the top and bottom are blurry.

**Cause:** This is a classic sign of the missing cone artifact, which is due to the limited range of illumination angles captured by the microscope objective. This results in missing information in the Fourier domain, leading to poor axial resolution.<sup>[1]</sup>

**Solutions:**

- **Iterative Reconstruction Algorithms:** These algorithms use prior knowledge about the sample to fill in the missing information in the Fourier domain. Common approaches include the Gerchberg-Papoulis algorithm, edge-preserving regularization, and Total Variation (TV) regularization.<sup>[1][2][3]</sup>
- **Deep Learning-Based Reconstruction:** Unsupervised deep learning models, such as cycleGANs, can be trained to generate the missing projection views, which can then be used

to produce a more complete and accurate 3D reconstruction.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

### Experimental Protocol: Iterative Reconstruction with Total Variation (TV) Regularization

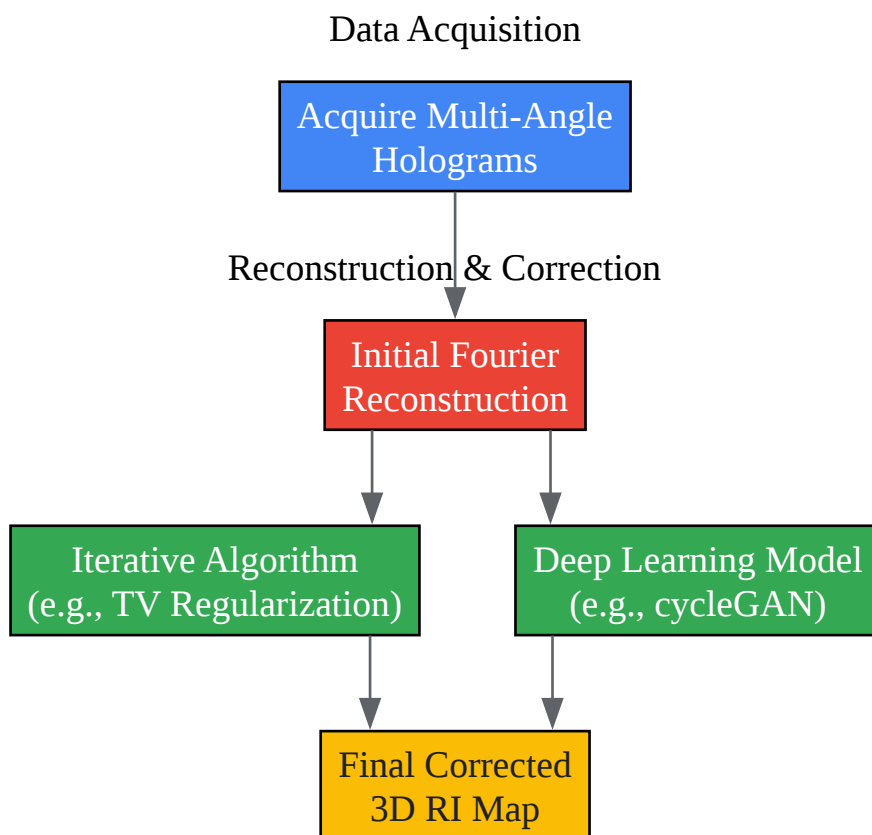
- **Acquire Data:** Obtain your set of 2D holograms from multiple illumination angles as you normally would.
- **Initial Reconstruction:** Perform a standard direct Fourier reconstruction to get an initial 3D refractive index map. This initial map will exhibit the missing cone artifact.
- **Apply TV Regularization:**
  - The core idea of TV regularization is to minimize the total variation of the image, which helps to preserve sharp edges while removing noise and artifacts.
  - Use a reconstruction software or a custom script that implements a TV-regularized iterative algorithm. A common approach is the Fast Iterative Shrinkage-Thresholding Algorithm (FISTA).
- **Iterate:** The algorithm will iteratively: a. Enforce data consistency with the measured holograms. b. Apply the TV regularization to reduce noise and artifacts.
- **Monitor Convergence:** The iterations should be continued until the change in the reconstructed image between iterations falls below a certain threshold, or for a fixed number of iterations.

### Quantitative Comparison of Reconstruction Algorithms for Missing Cone Correction

Reconstruction Method	Mean Squared Error (vs. Ground Truth) - Noiseless Data	Mean Squared Error (vs. Ground Truth) - Noisy Data	Key Characteristic
Standard Fourier Reconstruction	High	Very High	Fastest, but most prone to artifacts.
Gerchberg-Papoulis (GP)	2.03 ppm	19.17 ppm	Imposes a non-negativity constraint. <a href="#">[8]</a>
ODT with Discrete Algebraic Reconstruction Technique (ODT-DART)	0.494 ppm	0.859 ppm	Assumes discrete and uniform RI within the sample. <a href="#">[8]</a>
Total Variation (TV) Regularization	Moderate	Low	Effective at preserving edges.
Deep Learning (ProjectionGAN)	Low	Low	Can generate missing views for a more complete reconstruction.

Note: The quantitative data for GP and ODT-DART are from a specific study and may vary depending on the sample and experimental conditions.[\[8\]](#)

#### Logical Workflow for Missing Cone Artifact Correction



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Caption: Workflow for addressing missing cone artifacts.

## Multiple Scattering Artifacts

Issue: My reconstructed refractive index values are lower than expected, and the image appears hazy, especially for my thick/dense sample.

Cause: When the sample is optically dense, light can be scattered multiple times before it is detected. Standard ODT reconstruction algorithms are based on the first Born or Rytov approximations, which assume only single scattering. Multiple scattering events violate this assumption and lead to reconstruction errors.

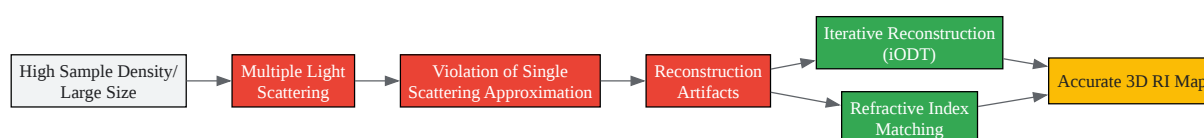
Solutions:

- Iterative Reconstruction Algorithms: More advanced iterative algorithms can model the effects of multiple scattering and correct for them. One such method is iterative ODT (iODT). [9][10]
- Refractive Index Matching: By using a mounting medium with a refractive index closer to that of the sample, the amount of scattering can be reduced.

#### Experimental Protocol: Iterative ODT (iODT) for Multiple Scattering Correction

- Acquire Data: Collect your multi-angle holograms.
- Initial Reconstruction: Generate an initial 3D RI map using a standard reconstruction algorithm.
- Forward Propagation: Simulate the propagation of the illumination light through the initial RI map.
- Compare with Measured Data: Compare the simulated scattered light with the experimentally measured holograms. The difference between them represents the error due to multiple scattering and other inaccuracies.
- Update RI Map: Use the error to update the RI map.
- Iterate: Repeat steps 3-5 until the difference between the simulated and measured data is minimized.

#### Logical Relationship of Multiple Scattering and its Solutions



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Caption: Causes and solutions for multiple scattering artifacts.

## Motion Artifacts

Issue: My reconstructed image is blurry, has ghosting, or parts of the structure seem distorted.

Cause: The sample moved during the sequential acquisition of the different projection images. This is especially common when imaging live cells or organisms.

Solutions:

- **Improve Sample Immobilization:** Use appropriate techniques to reduce sample movement, such as hydrogels or microfluidic devices.
- **Faster Acquisition:** Reduce the total acquisition time to minimize the chance of sample motion.
- **Computational Motion Correction:** Use algorithms to register the acquired images and correct for motion computationally.

### Experimental Workflow for Computational Motion Correction

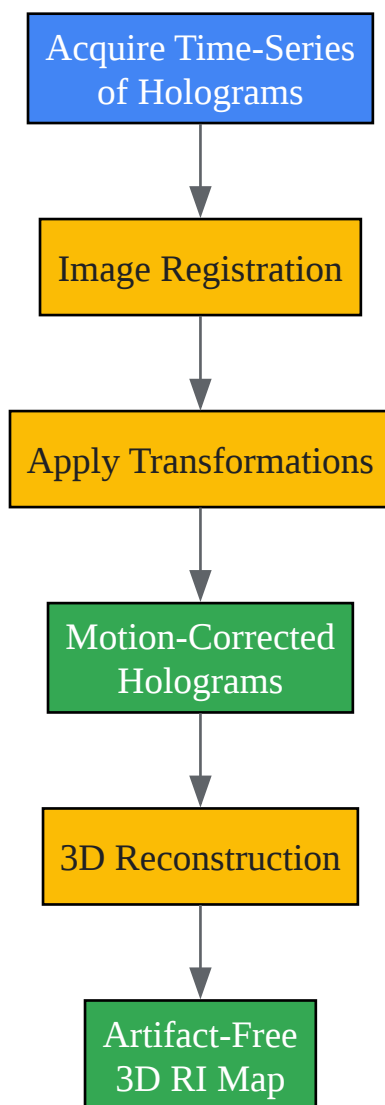
- **Acquire Data:** Collect the series of 2D holograms.
- **Image Registration:**
  - Select a reference frame (e.g., the first hologram).
  - For each subsequent hologram, use an image registration algorithm to find the translational and rotational shifts that best align it with the reference frame.
- **Apply Corrections:** Apply the calculated transformations to each hologram to create a motion-corrected dataset.
- **Reconstruction:** Perform the 3D reconstruction using the aligned holograms.

### Performance Metrics for Motion Artifact Correction

Metric	Description	Good Value
Mean Squared Error (MSE)	The average squared difference between the corrected and a ground-truth (motion-free) image.	Lower
Peak Signal-to-Noise Ratio (PSNR)	The ratio between the maximum possible power of a signal and the power of corrupting noise.	Higher
Structural Similarity Index (SSIM)	Measures the similarity between two images based on luminance, contrast, and structure.	Closer to 1

#### Motion Artifact Correction Workflow





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Caption: Workflow for computational motion artifact correction.

## Refractive Index Mismatch Artifacts

Issue: My reconstructions suffer from strong scattering artifacts, even for relatively small samples.

Cause: A large difference between the refractive index of your sample and the surrounding medium can increase light scattering, which can lead to artifacts and inaccuracies in the reconstruction.

### Solution:

- **Use a Refractive Index Matching Medium:** By matching the refractive index of the medium to that of the sample, you can significantly reduce scattering. Iodixanol is a non-toxic substance that can be used to adjust the refractive index of aqueous media.[\[11\]](#)

### Experimental Protocol: Refractive Index Matching with Iodixanol

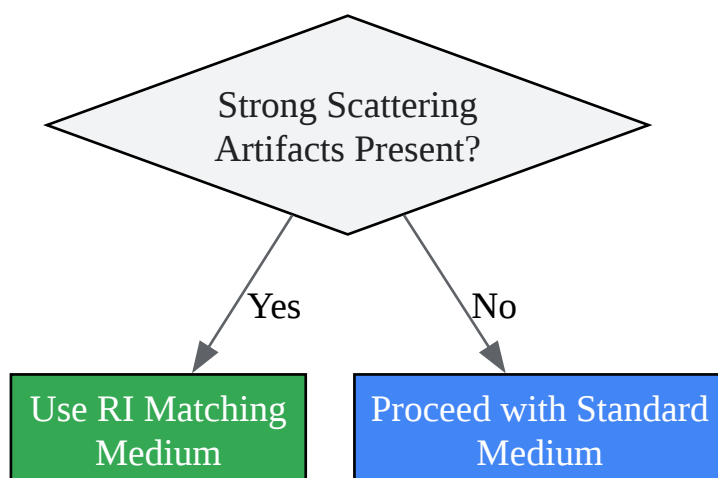
- **Estimate Sample RI:** If the refractive index of your sample is unknown, you can estimate it from a preliminary ODT measurement or from literature values for similar cell/tissue types.
- **Prepare Iodixanol Solutions:** Prepare a stock solution of Iodixanol (e.g., 60% in distilled water). Create a series of dilutions to cover a range of refractive indices around your estimated sample RI.
- **Measure RI of Media:** Use a refractometer to measure the refractive index of each of your Iodixanol solutions.
- **Mount Sample:** Mount your sample in the Iodixanol solution with the refractive index that most closely matches your sample.
- **Perform ODT:** Acquire and reconstruct your 3D ODT data as usual.

### Effect of Refractive Index Matching on Reconstruction Quality

Refractive Index of Medium	Qualitative Observation	Reconstructed RI Accuracy
Mismatched (e.g., water)	Strong scattering artifacts, hazy reconstruction.	Lower
Partially Matched	Reduced scattering, improved clarity.	Moderate
Closely Matched	Minimal scattering, clear reconstruction with well-defined boundaries.	High

Data is qualitative and based on the general findings in the literature.[11][12]

#### Decision Process for Refractive Index Matching



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Caption: Decision diagram for using a refractive index matching medium.

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